

Proper Disposal Procedures for 1,9-Decadiyne

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Compound of Interest

Compound Name: 1,9-Decadiyne

Cat. No.: B160743

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **1,9-Decadiyne** (CAS No. 1720-38-3), a flammable and hazardous terminal alkyne. Adherence to these procedures is critical to ensure a safe laboratory environment and compliance with regulations.

Immediate Safety and Handling Precautions

Before handling or disposing of **1,9-Decadiyne**, it is imperative to be aware of its hazards. It is a flammable liquid and vapor that can be fatal if swallowed or enters the airways, and may cause skin, eye, and respiratory irritation.[1][2]

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles or a face shield.[1][3][4]
- Clothing: Wear a flame-retardant lab coat and appropriate protective clothing.[1][3][4]
- Respirator: If working outside a fume hood or in poorly ventilated areas, use a NIOSH/MSHA approved respirator.[5]

Safe Handling Practices:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]

- Avoid contact with skin and eyes.[1][6]
- Use non-sparking tools and explosion-proof equipment to prevent ignition.[1][3][4]
- Ground and bond containers when transferring material to prevent static discharge.[3][4][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][3][4][6]

Quantitative Data and Physical Properties

A summary of the key physical and chemical properties of **1,9-Decadiyne** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₄
Molecular Weight	134.22 g/mol
Appearance	Clear yellow liquid
Boiling Point	72°C at 13 mmHg
Melting Point	268°C (lit.)
Flash Point	41°C (closed cup)
Density	0.822 g/mL at 25°C
Solubility	Soluble in organic solvents

Data sourced from multiple safety data sheets and chemical databases.[1][5][6][7]

Disposal Procedures

The disposal of **1,9-Decadiyne** must be handled by a licensed chemical waste disposal company. Do not attempt to dispose of this chemical down the drain or with regular laboratory trash.[1][3][4]

Step-by-Step Disposal Protocol

- Waste Collection:

- Collect waste **1,9-Decadiyne** in a dedicated, properly labeled, and sealed container.
- The container should be made of a material compatible with the chemical.
- Store the waste container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[4][5]

- Spill Management:

- In the event of a spill, immediately evacuate the area and remove all ignition sources.[1][3][4]
- Ventilate the area.
- Wear the appropriate PPE as outlined above.
- Contain the spill using an inert absorbent material like sand or vermiculite.[3][4]
- Carefully collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.[1][3][4]

- Container Decontamination:

- Empty containers that held **1,9-Decadiyne** should be considered hazardous waste.
- Containers can be triple-rinsed with a suitable organic solvent (e.g., acetone).[1] The rinsate must be collected and disposed of as hazardous waste.
- After triple-rinsing, the container can be punctured to prevent reuse and disposed of according to institutional guidelines, which may include recycling or landfill.[1]

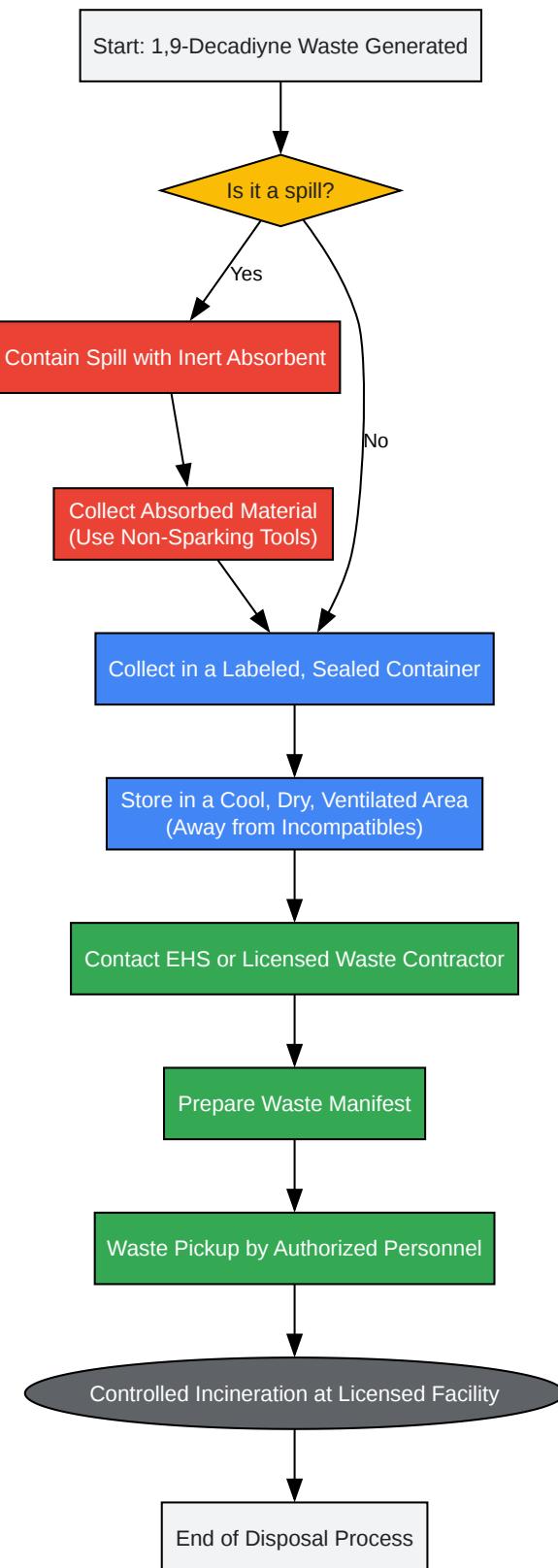
- Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.

- Provide the waste manifest with the accurate chemical name, quantity, and hazard information.
- The primary disposal method for **1,9-Decadiyne** is controlled incineration at a licensed facility.[\[1\]](#)

Logical Workflow for 1,9-Decadiyne Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **1,9-Decadiyne**.

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